

# Personal protective equipment for handling 1-(tert-Butoxycarbonyl)-5-chloroindole

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## Compound of Interest

Compound Name: 1-(tert-Butoxycarbonyl)-5-chloroindole

Cat. No.: B162684

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## Essential Safety and Handling Guide for 1-(tert-Butoxycarbonyl)-5-chloroindole

This guide provides crucial safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **1-(tert-Butoxycarbonyl)-5-chloroindole**. Adherence to these guidelines is essential for ensuring laboratory safety and regulatory compliance.

## Chemical and Hazard Data Summary

The following table summarizes key quantitative data for **1-(tert-Butoxycarbonyl)-5-chloroindole**.

Property	Value	Reference
CAS Number	129822-48-6	[1]
Molecular Formula	C <sub>13</sub> H <sub>14</sub> ClNO <sub>2</sub>	[1][2]
Molecular Weight	251.71 g/mol	[1][2]
Appearance	White to off-white solid	[2]
Melting Point	45-50 °C	[2]
Storage Temperature	2-8°C, sealed in a dry place	[2][3]
Hazard Codes	T (Toxic)	[2]
RIDADR	UN 2811 6.1/PG 3	[2]
GHS Signal Word	Danger	[2]

Hazard Statements	Precautionary Statements
H301: Toxic if swallowed.[2]	P273: Avoid release to the environment.[2]
H317: May cause an allergic skin reaction.[2]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
H413: May cause long lasting harmful effects to aquatic life.[2]	P302+P352: IF ON SKIN: wash with plenty of soap and water.[2]

## Operational Plan: Safe Handling Protocol

This step-by-step protocol outlines the necessary procedures for safely handling **1-(tert-Butoxycarbonyl)-5-chloroindole** from receipt to use.

### Pre-Handling Preparations

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the specific experimental conditions.
- SDS Review: All personnel must review the Safety Data Sheet (SDS) for **1-(tert-Butoxycarbonyl)-5-chloroindole**.

- Engineering Controls: Ensure a calibrated chemical fume hood is available and functioning correctly.[4] A safety shower and eyewash station must be readily accessible.[5]
- Gather PPE: Assemble all required Personal Protective Equipment as specified in the table below. Inspect all PPE, especially gloves, for any damage before use.[5]

## Required Personal Protective Equipment (PPE)

Protection Type	Equipment Specification	Rationale
Eye and Face	Chemical splash goggles meeting ANSI Z87.1 standards.[5] A full face shield should be worn over goggles when there is a significant risk of splashing.[5][6]	Protects eyes and face from splashes of the chemical or solvents.
Skin and Body	A flame-resistant lab coat, long pants, and closed-toe shoes must be worn to cover all exposed skin.[5]	Prevents accidental skin contact with the chemical.
Hand Protection	Chemically resistant nitrile gloves are required.[5][7] Consider double-gloving for added protection.[5] Practice proper glove removal techniques to avoid skin contamination.[8]	Protects hands from direct contact with the toxic substance.
Respiratory	A NIOSH-approved respirator may be necessary if engineering controls are insufficient, if dust or aerosols are generated, or during spill cleanup.[5] The need for respiratory protection must be determined by a risk assessment.	Prevents inhalation of the compound, which can be harmful.

## Handling Procedure

- **Work Area:** Conduct all handling of solid **1-(tert-Butoxycarbonyl)-5-chloroindole** and its solutions within a designated and properly functioning chemical fume hood to minimize inhalation exposure.<sup>[4]</sup>
- **Minimize Dust:** Use the smallest amount of the chemical necessary for the experiment and handle it carefully to avoid the formation of dust and aerosols.<sup>[5]</sup>
- **Prevent Contact:** Avoid all direct contact with the skin and eyes.<sup>[3]</sup>
- **Contamination:** Keep the work area clean and organized to prevent spills and cross-contamination.<sup>[5]</sup>
- **Storage:** When not in use, keep the container tightly closed and store it in a designated, refrigerated (2-8°C), and dry location.<sup>[2][3]</sup>

## Spill and Emergency Procedures

- **Small Spills:** In a fume hood, absorb the spill with an inert material like vermiculite or sand.<sup>[4]</sup> <sup>[5]</sup> Carefully collect the absorbed material into a sealed, labeled container for disposal as hazardous waste.<sup>[4]</sup>
- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.<sup>[3][4]</sup> Seek medical attention.
- **Eye Contact:** Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.<sup>[3]</sup> Remove contact lenses if present and easy to do.<sup>[3]</sup> Seek immediate medical attention.
- **Inhalation:** Move the affected person to fresh air.<sup>[3]</sup> If breathing is difficult, provide oxygen and seek immediate medical attention.<sup>[3]</sup>
- **Ingestion:** If swallowed, seek immediate medical attention.<sup>[3]</sup>

## Disposal Plan

The disposal of **1-(tert-Butoxycarbonyl)-5-chloroindole** and associated waste must be managed through a licensed hazardous waste disposal service.<sup>[4]</sup> Direct disposal into drains or regular trash is strictly prohibited.<sup>[4]</sup>

## Waste Segregation

- Establish a designated and clearly marked satellite accumulation area within the laboratory for this hazardous waste.<sup>[4]</sup>
- Solid Waste: Collect all solid **1-(tert-Butoxycarbonyl)-5-chloroindole** waste, including contaminated weighing paper, gloves, and other disposable materials, in a designated, properly labeled solid hazardous waste container for halogenated organic compounds.<sup>[4]</sup>
- Liquid Waste: Collect all solutions containing **1-(tert-Butoxycarbonyl)-5-chloroindole** in a designated, properly labeled liquid hazardous waste container for halogenated organic compounds.<sup>[4]</sup>
- Empty Containers: An "empty" container that held the chemical must be treated as hazardous waste unless it has been triple-rinsed.<sup>[4]</sup> The rinsate from this process must be collected and disposed of as liquid halogenated hazardous waste.<sup>[4]</sup>

## Container Labeling and Storage

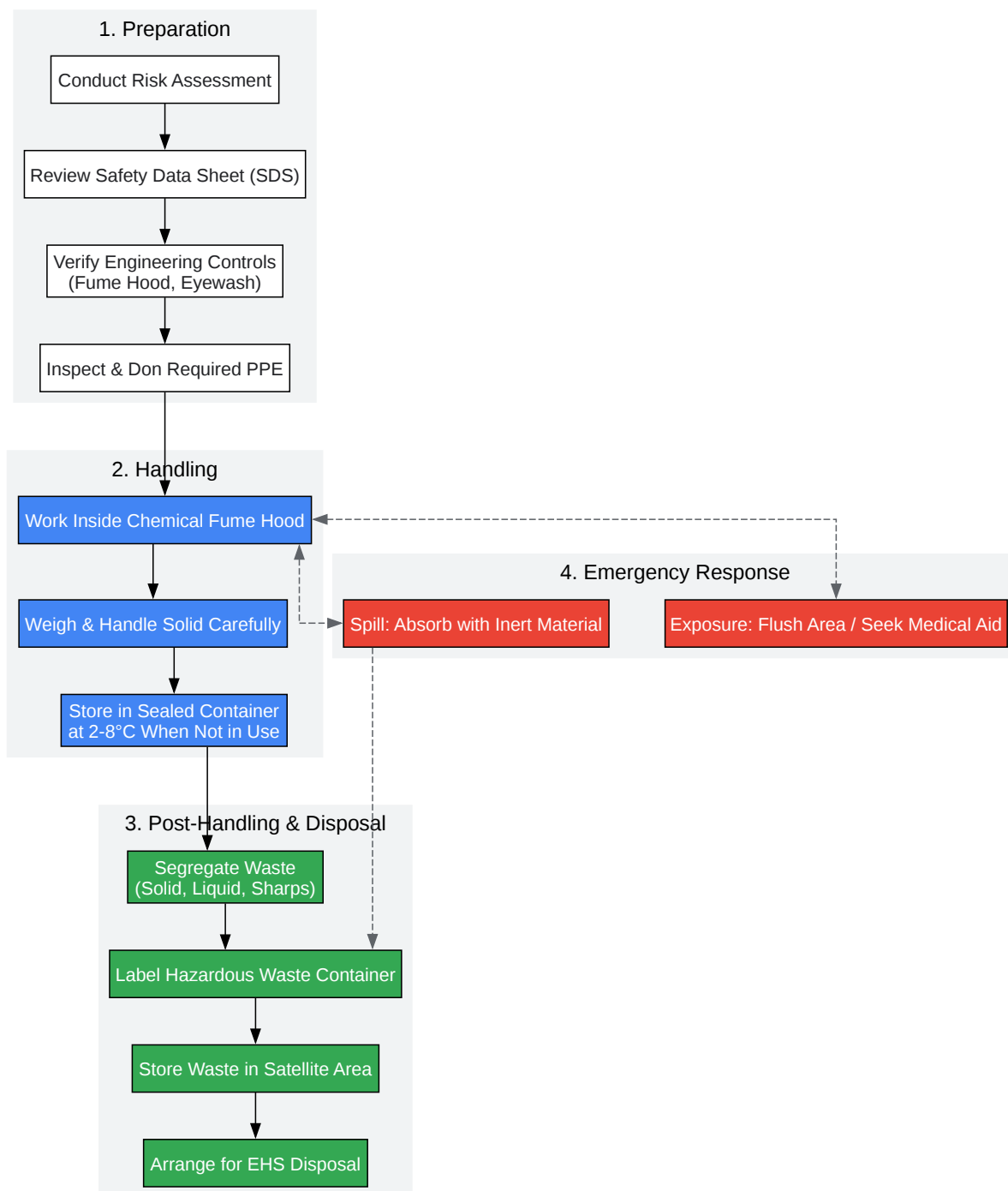
- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**1-(tert-Butoxycarbonyl)-5-chloroindole**".
- Keep waste containers securely closed when not in use.<sup>[4]</sup>
- Store waste containers in the designated satellite accumulation area away from general lab traffic.

## Final Disposal

- Arrange for pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste management company.

## Visual Workflow for Safe Handling

Workflow for Safe Handling of 1-(tert-Butoxycarbonyl)-5-chloroindole



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Caption: Safe handling workflow from preparation to disposal.

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